

Solid-phase peptide synthesis protocol for Nle-Sta-Ala-Sta

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Compound of Interest

Compound Name: Nle-Sta-Ala-Sta

CAS No.: 115388-99-3

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Application Note: Optimized Solid-Phase Peptide Synthesis (SPPS) of Aspartic Protease Inhibitor Motifs (**Nle-Sta-Ala-Sta**)

Executive Summary & Introduction

This Application Note details the synthesis of the tetrapeptide **Nle-Sta-Ala-Sta** (Norleucine-Statine-Alanine-Statine), a core motif found in aspartic protease inhibitors such as Pepstatin A.

The inclusion of Statine (Sta, (3S,4S)-4-amino-3-hydroxy-6-methylheptanoic acid) presents two distinct chemical challenges that distinguish this protocol from standard SPPS:

- **Steric Hindrance:** The amine functionality of Statine is located at the
-position (C4) and is flanked by a
-hydroxyl group (C3) and a bulky isobutyl side chain. This creates a nucleophile that is significantly less reactive than standard
-amino acids.

- **Side-Reaction Potential:** The secondary hydroxyl group at C3 is prone to O-acylation during subsequent coupling steps if left unprotected, leading to branched depsipeptide impurities.

This protocol utilizes a 2-Chlorotrityl Chloride (2-CTC) resin strategy to minimize C-terminal diketopiperazine formation and employs Fmoc-Sta(3S,4S)-OH with O-tert-butyl (OtBu) side-chain protection to ensure high fidelity.

Strategic Planning & Chemical Logic

Resin Selection: The Case for 2-Chlorotrityl Chloride

For the C-terminal Statine, we utilize 2-Chlorotrityl Chloride (2-CTC) resin.

- **Causality:** Standard Wang resin requires acidic conditions for loading, which can be inefficient for bulky

-amino acids. 2-CTC allows for extremely mild, base-mediated loading (DIPEA) that prevents premature cleavage or side reactions.
- **Racemization Control:** While Statine is achiral at the

-position (C2 is a methylene), the mild cleavage conditions of 2-CTC (1% TFA) allow for the isolation of the protected peptide if fragment condensation is later required, preserving the integrity of the acid-labile OtBu groups until the final global deprotection.

Building Block Selection

- Fmoc-Sta(3S,4S, OtBu)-OH: We explicitly recommend the use of the O-tBu protected building block.
 - Risk:[1][2][3][4] Using unprotected Fmoc-Sta-OH allows the free hydroxyl group to compete with the amine during the coupling of the subsequent residue (Nle), leading to ester formation (O-acylation).
 - Mitigation: The tBu ether is stable to piperidine (Fmoc removal) but cleaves cleanly in high-concentration TFA.

Activation Strategy

- Standard Coupling (Ala to Sta): DIC/Oxyma Pure is chosen for its low racemization profile and high efficiency.
- Hindered Coupling (Nle to Sta): The coupling of Norleucine to the internal Statine is the rate-limiting step. We employ HATU/HOAt/DIPEA. The high reactivity of the aza-benzotriazole uronium salt is necessary to overcome the steric bulk of the Statine
-amine.

Materials & Reagents

Component	Specification	Purpose
Resin	2-Chlorotriyl Chloride (2-CTC)	Loading 0.6–0.8 mmol/g. Low loading prevents aggregation.
Amino Acids	Fmoc-Nle-OH, Fmoc-Ala-OH	Standard building blocks.
Statine	Fmoc-Sta(3S,4S, OtBu)-OH	Protected gamma-amino acid to prevent O-acylation.
Activators	DIC, Oxyma Pure, HATU, HOAt	DIC/Oxyma for standard; HATU for hindered couplings.
Bases	DIPEA (Diisopropylethylamine)	Base for loading and HATU activation.
Solvents	DMF (Peptide grade), DCM	Reaction media. [5] [6]
Cleavage	TFA, TIS (Triisopropylsilane), Water	Global deprotection cocktail.

Detailed Experimental Protocol

Step 1: Resin Loading (C-Terminal Statine)

- Swelling: Place 2-CTC resin (1.0 g, 0.8 mmol/g) in a fritted reaction vessel. Swell in dry DCM (10 mL) for 30 min. Drain.
- Loading: Dissolve Fmoc-Sta(OtBu)-OH (0.6 eq relative to resin capacity) in dry DCM (8 mL). Add DIPEA (4.0 eq).

- Note: We underload the resin (approx. 0.4–0.5 mmol/g final) to reduce steric crowding between the bulky Statine chains.
- Reaction: Add solution to resin. Shake for 2 hours at room temperature.
- Capping: Add MeOH (1 mL) and DIPEA (1 mL) to the reaction mixture. Shake for 20 min to cap unreacted chloride sites.
- Wash: Drain and wash with DCM (3x), DMF (3x), DCM (3x).

Step 2: Fmoc Deprotection (General Cycle)

- Add 20% Piperidine in DMF (10 mL).
- Shake for 5 minutes. Drain.
- Add fresh 20% Piperidine in DMF (10 mL).
- Shake for 15 minutes. Drain.
- Wash: DMF (5x), DCM (3x), DMF (3x).
 - QC Check: Perform a chloranil test (for secondary amines) or Kaiser test (for primary amines). Note that Statine is a primary amine, so Kaiser test works, but the color may develop slowly due to sterics.

Step 3: Elongation Cycle 1 (Coupling Ala to C-term Sta)

- Activation: Dissolve Fmoc-Ala-OH (4 eq), Oxyma Pure (4 eq) in DMF. Add DIC (4 eq).^[7] Stir for 2 min.
- Coupling: Add mixture to the resin. Shake for 60 min.
- Wash: DMF (3x).

Step 4: Elongation Cycle 2 (Coupling Internal Sta to Ala)

- Activation: Dissolve Fmoc-Sta(OtBu)-OH (3 eq), Oxyma Pure (3 eq) in DMF. Add DIC (3 eq).^[7]

- Coupling: Add to resin. Shake for 90–120 min.
 - Insight: Coupling of Statine is generally slower than standard amino acids due to the bulk of the side chain. Extended time is recommended.

Step 5: Elongation Cycle 3 (Coupling Nle to Internal Sta) - CRITICAL

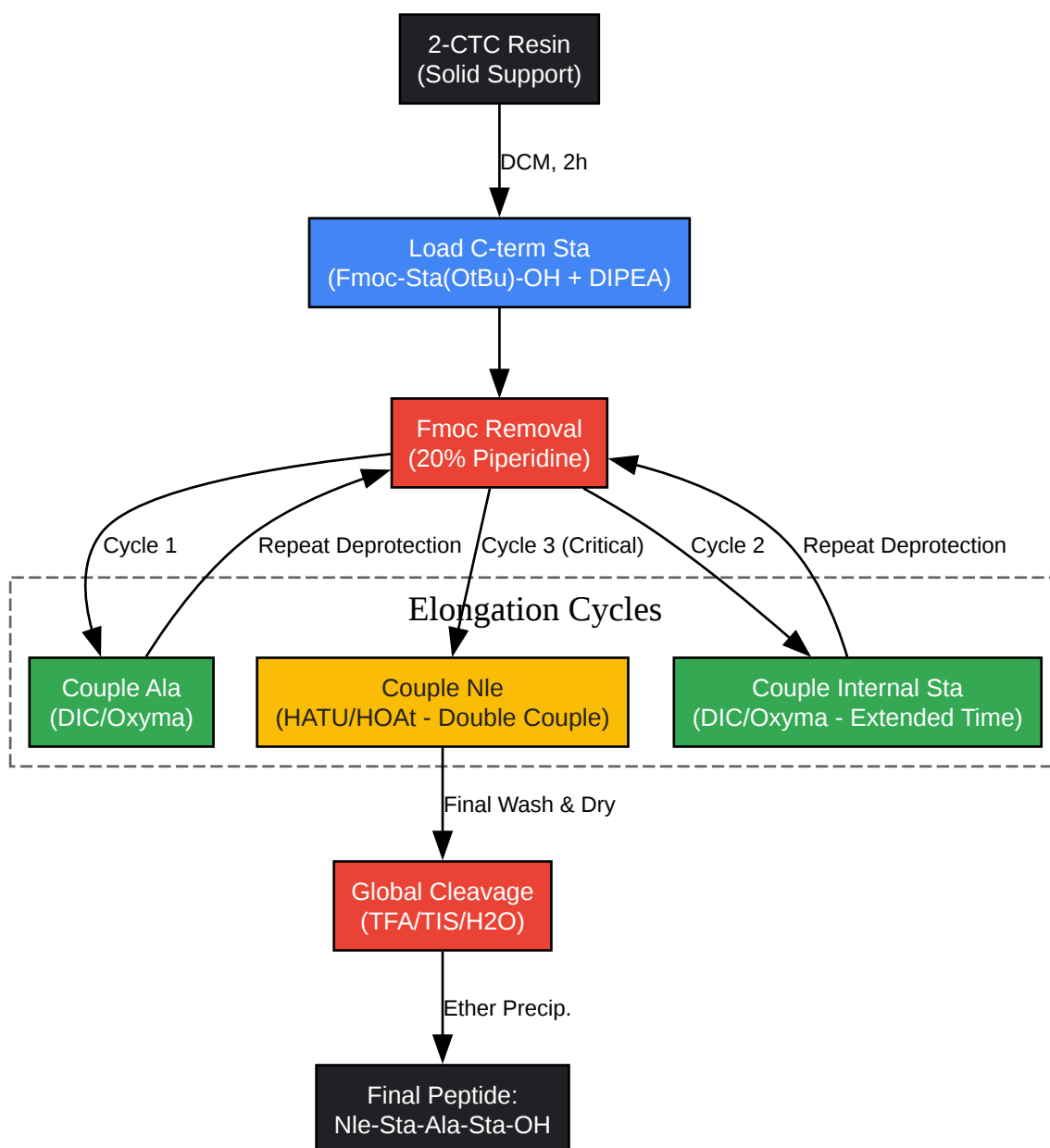
This is the most difficult step due to the nucleophilic hindrance of the Statine amine.

- Activation: Dissolve Fmoc-Nle-OH (5 eq) and HATU (4.8 eq) in DMF. Add HOAt (4.8 eq) and DIPEA (10 eq).
 - Why HOAt? The 7-aza analog (HOAt) accelerates coupling rates for sterically hindered junctions significantly better than HOBt.
- Coupling: Add immediately to resin. Shake for 3 hours.
- Retreatment (Double Coupling): Drain. Repeat the activation and coupling step with fresh reagents for another 2 hours.
- Final Wash: DMF (5x), DCM (5x).

Step 6: Cleavage and Global Deprotection

- Preparation: Wash resin thoroughly with DCM to remove all traces of DMF (DMF interferes with precipitation). Dry resin under nitrogen.
- Cocktail: Prepare 95% TFA / 2.5% TIS / 2.5% H₂O.
- Reaction: Add cocktail to resin (10 mL per gram). Shake for 2 hours.
 - Chemistry: This removes the N-terminal Fmoc (if not removed previously), cleaves the peptide from the 2-CTC linker, and removes the O-tBu protecting groups from both Statine residues.
- Isolation: Filter resin.^[5] Concentrate filtrate under nitrogen flow to ~2 mL. Precipitate in cold diethyl ether (-20°C). Centrifuge and dry.

Visualization: Synthesis Workflow



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Figure 1: Flowchart of the **Nle-Sta-Ala-Sta** synthesis highlighting the critical HATU-mediated coupling step for the hindered Nle-Sta junction.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield of Nle-Sta	Steric hindrance of Sta -amine.	Switch to HATU/HOAt at 50°C (microwave assisted) if available, or perform triple coupling.
Des-Ala Impurity	Incomplete coupling of Ala to C-term Sta.	Ensure C-term Sta loading is not too high (<0.5 mmol/g). Use COMU or HATU for the Ala coupling.
Extra Mass (+ mass of ester)	O-acylation of Sta hydroxyl.	Confirm use of Fmoc-Sta(OtBu)-OH. If using unprotected Sta, do not use DMAP; use only 1 eq of base during coupling.
Incomplete Solubility	Hydrophobic aggregation (Nle/Sta are hydrophobic).	Use "Magic Mixture" (DCM/DMF/NMP 1:1:1) or add 1% DBU to the deprotection mix to break aggregates.

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